

Technical Guide: Stability and Storage of Methyl 2-fluoro-3-oxopentanoate

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Compound of Interest

Compound Name: Methyl 2-fluoro-3-oxopentanoate

Cat. No.: B069860

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **Methyl 2-fluoro-3-oxopentanoate** (CAS No. 180287-02-9). The information is intended to assist researchers, scientists, and professionals in the pharmaceutical and chemical industries in ensuring the integrity and purity of this versatile building block.

Chemical and Physical Properties

Methyl 2-fluoro-3-oxopentanoate is a fluorinated β -keto ester utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] Its unique structure, featuring a fluorine atom alpha to a ketone and an ester, imparts specific reactivity and requires careful handling and storage to prevent degradation.^[2]

A summary of its key properties is presented in Table 1.

Table 1: Physicochemical Properties of **Methyl 2-fluoro-3-oxopentanoate**

Property	Value	Reference(s)
CAS Number	180287-02-9	[1][3]
Molecular Formula	C ₆ H ₉ FO ₃	[1][3]
Molecular Weight	148.13 g/mol	[1][3]
Appearance	Colorless to light yellow/orange clear liquid	
Purity	≥ 95% (GC)	[1][3]
Density	0.86 g/cm ³	[1][3]
Refractive Index	n ₂₀ /D 1.39	[1][3]
Flash Point	56 °C	

Stability Profile and Recommended Storage

Proper storage is critical to maintain the quality and stability of **Methyl 2-fluoro-3-oxopentanoate**. The compound is known to be sensitive to both heat and moisture.

Table 2: Recommended Storage and Handling Conditions

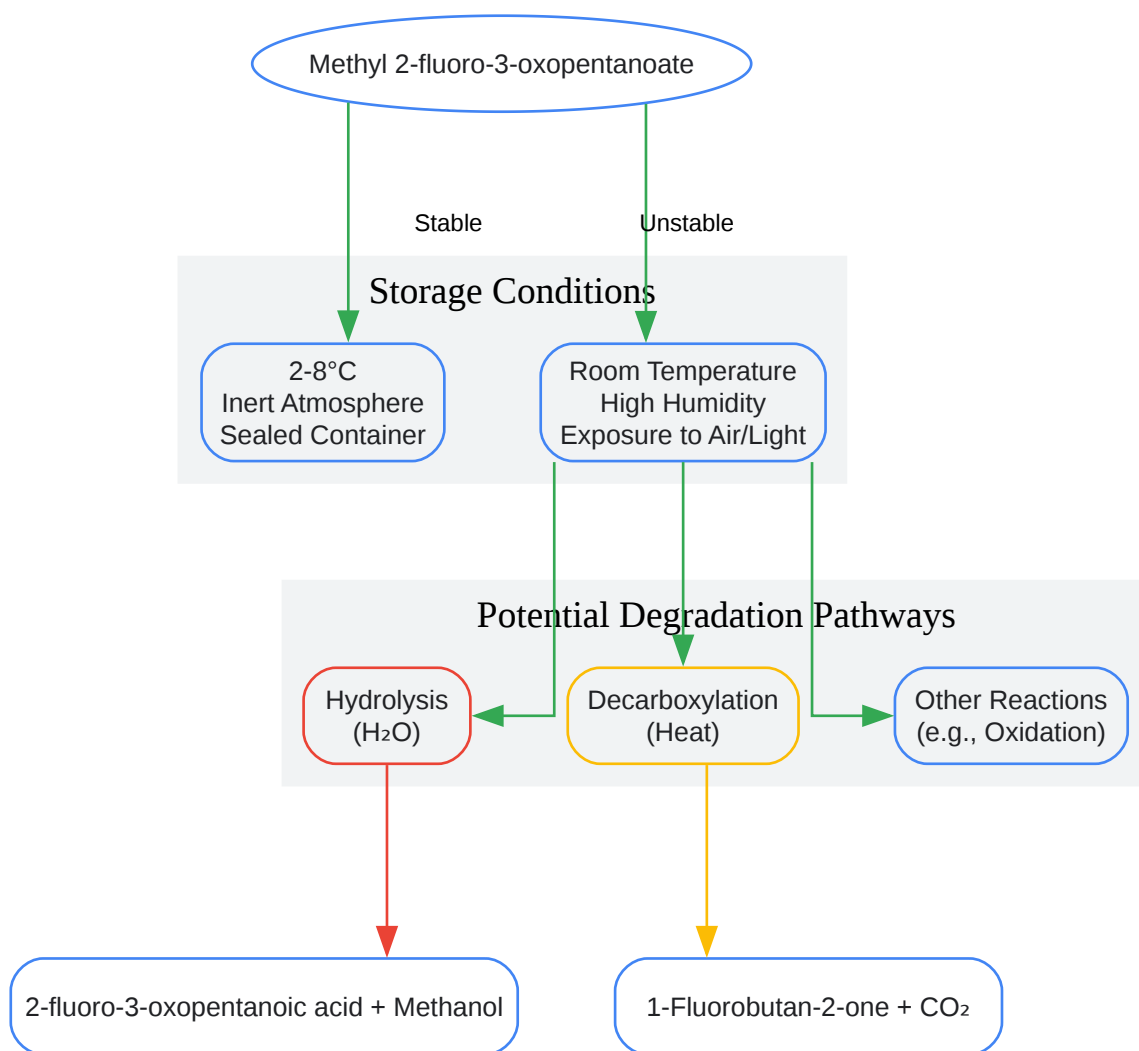
Parameter	Recommendation	Reference(s)
Storage Temperature	Refrigerate at 2 - 8 °C (36 - 46 °F)	[1][3]
Atmosphere	Store under an inert gas (e.g., Argon, Nitrogen)	
Container	Keep container tightly closed in a well-ventilated place	
Conditions to Avoid	Heat, sparks, open flames, and moisture	
Safety Precaution	Flammable liquid and vapor	[4]

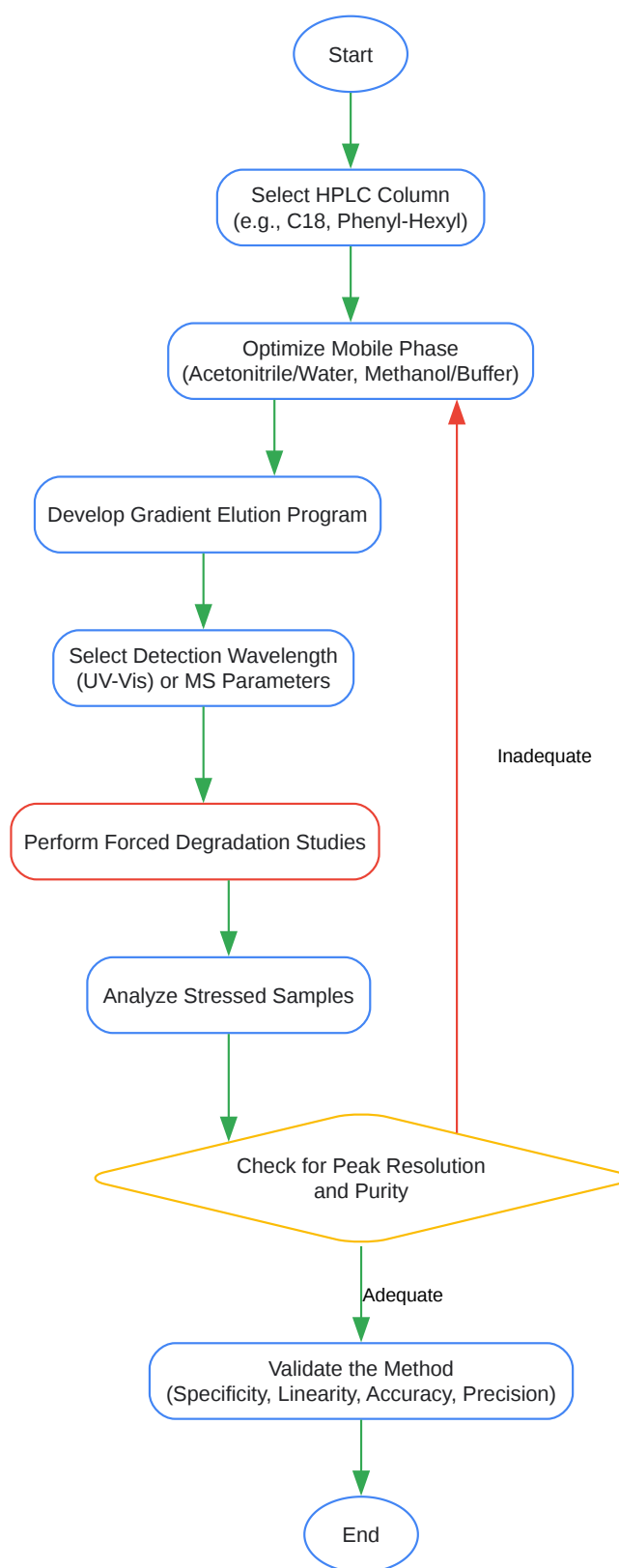
While specific long-term stability data under various conditions are not extensively published, the general reactivity of β -keto esters suggests potential degradation pathways that users should be aware of.

Potential Degradation Pathways

As a β -keto ester, **Methyl 2-fluoro-3-oxopentanoate** is susceptible to degradation through several mechanisms, primarily hydrolysis and decarboxylation. The presence of the fluorine atom can influence the rates of these reactions.

A logical workflow for investigating the stability of this compound is outlined below.





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References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinnco.com [nbinnco.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Methyl 2-fluoro-3-oxopentanoate | C₆H₉FO₃ | CID 10219521 - PubChem [pubchem.ncbi.nlm.nih.gov]
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